

# Application Notes: Preparing a Stock Solution of N,N-Dimethyldodecylamine

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## Compound of Interest

Compound Name: *N,N-Dimethyldodecylamine*

Cat. No.: B051227

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## Introduction

**N,N-Dimethyldodecylamine** (DDA) is a tertiary amine featuring a 12-carbon alkyl chain.[1] It serves as a versatile chemical intermediate and surfactant in various industrial and research applications. Its properties make it valuable in the synthesis of quaternary ammonium compounds used in cleaning agents, as a corrosion inhibitor, and as a capping agent in the synthesis of nanoparticles.[2] Unlike its N-oxide derivative (LDAO), which is a non-ionic detergent widely used in biochemistry for solubilizing membrane proteins, **N,N-Dimethyldodecylamine** itself is primarily used in organic synthesis and material science.[3][4][5]

Proper preparation of a stock solution is critical for ensuring accuracy and reproducibility in experiments. Due to its chemical nature—a clear, yellow, oily liquid with a fish-like odor that is practically insoluble in water—careful selection of an appropriate organic solvent is necessary.[1][6] This document provides a detailed protocol for the preparation of a stock solution of **N,N-Dimethyldodecylamine**, with a focus on safety and accuracy.

## Key Considerations for Stock Solution Preparation

- **Solvent Selection:** **N,N-Dimethyldodecylamine** has negligible solubility in water.[2][6] Suitable solvents include methanol, ethanol, and N,N-Dimethylformamide, in which it is readily soluble.[6] The choice of solvent should be compatible with the intended downstream application. This protocol will use anhydrous methanol as the solvent.

- **Safety:** **N,N-Dimethyldodecylamine** is corrosive and can cause severe skin burns and eye damage.[7] It is also harmful if swallowed and very toxic to aquatic life.[8] All handling must be performed in a certified chemical fume hood while wearing appropriate Personal Protective Equipment (PPE), including nitrile gloves, chemical splash goggles, and a lab coat.[7][9][10]
- **Storage:** The compound is sensitive to air and moisture.[2] The prepared stock solution should be stored in a tightly sealed container, in a cool, dry, and well-ventilated area away from strong oxidizing agents and acids.[2][8][10] For long-term stability, storage at 2-8°C or -20°C under an inert atmosphere (e.g., nitrogen or argon) is recommended.

## Physicochemical Properties of N,N-Dimethyldodecylamine

The following table summarizes the key quantitative data for **N,N-Dimethyldodecylamine**.

Property	Value	Reference(s)
IUPAC Name	N,N-dimethyldodecan-1-amine	[1]
Synonyms	Lauryldimethylamine, DDA	[1][6]
CAS Number	112-18-5	[1]
Molecular Formula	C <sub>14</sub> H <sub>31</sub> N	[1]
Molecular Weight	213.40 g/mol	[1]
Appearance	Clear yellow liquid with a fish-like odor	[1][6]
Density	0.787 g/mL at 20 °C	[2]
Melting Point	-20 °C	[2]
Boiling Point	80-82 °C at 0.1 mmHg	[2]
Solubility	Insoluble in water; Soluble in methanol, chloroform, and N,N-Dimethylformamide	[2][6]

# Experimental Protocol: Preparation of a 100 mM Stock Solution

This protocol provides a detailed method for preparing 100 mL of a 100 mM stock solution of **N,N-Dimethyldodecylamine** in anhydrous methanol.

## Materials

- **N,N-Dimethyldodecylamine** (purity  $\geq 97\%$ )
- Anhydrous Methanol (ACS grade or higher)
- Calibrated Micropipettes and sterile tips
- Amber glass bottle with a screw cap

## Equipment

- Certified chemical fume hood
- Analytical balance (readable to 0.1 mg)
- 100 mL Class A volumetric flask
- Magnetic stirrer and stir bar
- Personal Protective Equipment (PPE): Nitrile gloves, safety goggles, lab coat

## Safety Precautions

- Perform all steps within a chemical fume hood to avoid inhalation of vapors.[\[10\]](#)
- Wear appropriate PPE at all times to prevent skin and eye contact.[\[7\]](#)[\[9\]](#)
- Avoid sources of ignition as methanol is flammable.
- Consult the Safety Data Sheet (SDS) for **N,N-Dimethyldodecylamine** and methanol before starting.[\[8\]](#)

- Dispose of all chemical waste in designated hazardous waste containers according to institutional guidelines.

### Calculations

- Determine the required mass:
  - Molarity (M) = 100 mM = 0.1 mol/L
  - Volume (V) = 100 mL = 0.1 L
  - Molecular Weight (MW) = 213.40 g/mol
  - Mass (g) =  $M \times V \times MW = 0.1 \text{ mol/L} \times 0.1 \text{ L} \times 213.40 \text{ g/mol} = 2.134 \text{ g}$
- Determine the required volume (since the reagent is a liquid):
  - Density ( $\rho$ ) = 0.787 g/mL
  - Volume (mL) =  $\text{Mass} / \rho = 2.134 \text{ g} / 0.787 \text{ g/mL} = 2.71 \text{ mL}$

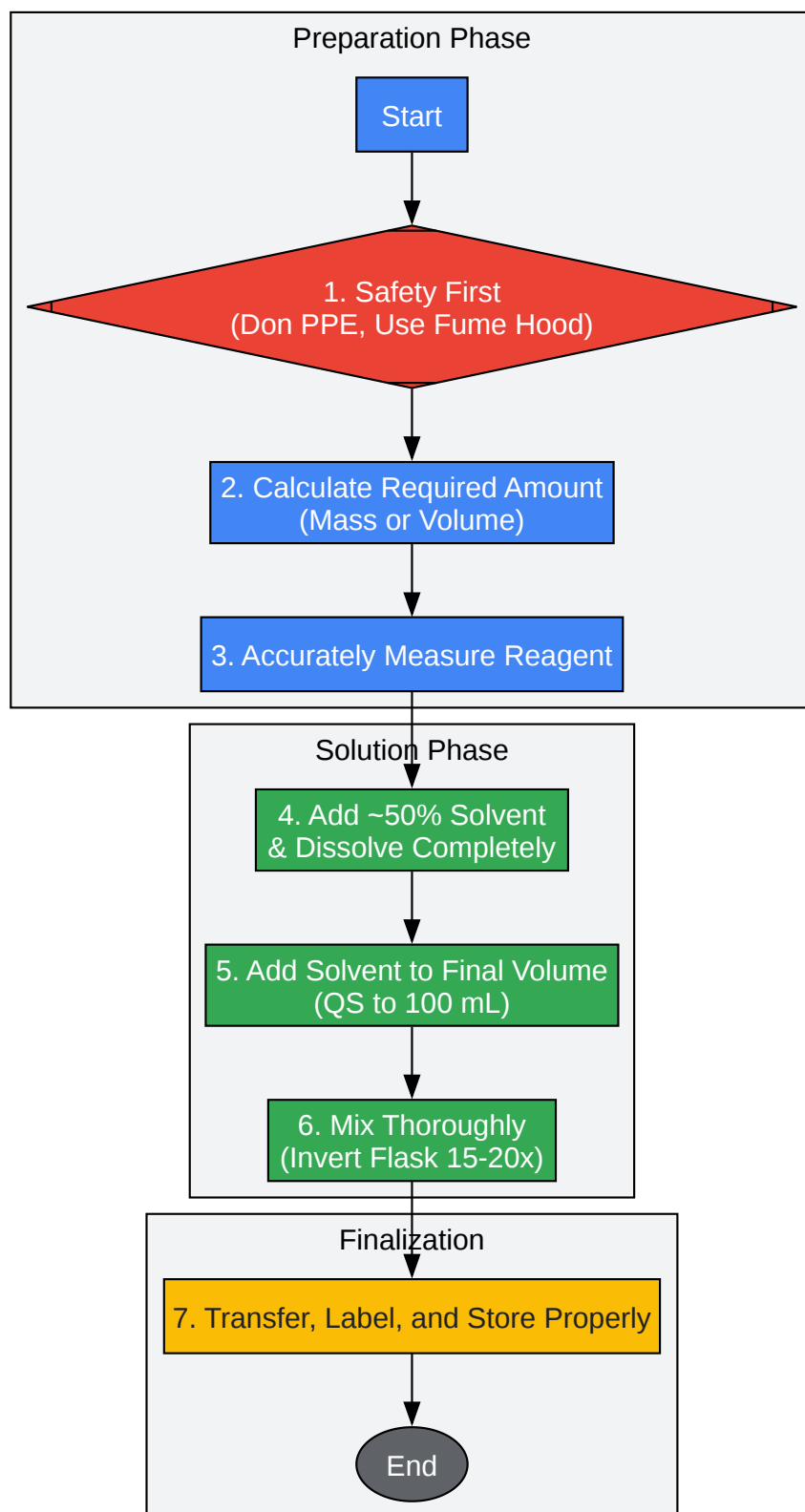
### Procedure

- Preparation: Don all required PPE and ensure the chemical fume hood is operating correctly. Place all necessary equipment and reagents inside the hood.
- Tare Flask: Place the 100 mL Class A volumetric flask on the analytical balance and tare the weight.
- Measure Reagent: Using a calibrated micropipette, carefully transfer 2.71 mL of **N,N-Dimethyldodecylamine** into the tared volumetric flask. Alternatively, for higher accuracy, directly weigh 2.134 g of the reagent into the flask.
- Initial Dissolution: Add approximately 50 mL of anhydrous methanol to the volumetric flask.
- Dissolve: Cap the flask and swirl gently to dissolve the **N,N-Dimethyldodecylamine**. If needed, place a small magnetic stir bar in the flask and place it on a magnetic stirrer at a low speed until the solution is homogeneous.

- **Bring to Volume:** Once the solute is completely dissolved, carefully add anhydrous methanol until the bottom of the meniscus reaches the calibration mark on the neck of the flask.
- **Final Mixing:** Cap the flask securely and invert it 15-20 times to ensure the solution is thoroughly mixed and the concentration is uniform.
- **Label and Store:** Transfer the final solution to a clearly labeled amber glass bottle. The label should include:
  - Compound Name: **N,N-Dimethyldodecylamine**
  - Concentration: 100 mM
  - Solvent: Anhydrous Methanol
  - Preparation Date
  - Preparer's Initials
  - Relevant Hazard Symbols (Corrosive, Environmentally Hazardous)
- **Storage:** Store the tightly sealed bottle in a cool, dry, and well-ventilated area, away from incompatible materials.<sup>[8][10]</sup> For long-term storage, a temperature of -20°C is recommended.

## Workflow and Logical Relationships

The following diagrams illustrate the logical workflow for preparing the stock solution and the key safety considerations.



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Caption: Workflow for **N,N-Dimethyldodecylamine** Stock Solution Preparation.

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